An In-depth Technical Guide to 5-Hydroxyquinoline-8-carbonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Hydroxyquinoline-8-carbonitrile*
CAS No.:	*936345-80-1*
Cat. No.:	*B1497425*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **5-Hydroxyquinoline-8-carbonitrile** (CAS Number: 936345-80-1), a heterocyclic organic compound with significant potential in medicinal chemistry and materials science. As a derivative of 8-hydroxyquinoline, this molecule integrates the well-established biological and coordination properties of the quinoline scaffold with the unique reactivity of a nitrile group. This document will delve into its chemical properties, potential synthetic routes, and prospective applications, offering a forward-looking perspective for researchers in drug discovery and materials development.

Core Molecular Attributes and Physicochemical Properties

5-Hydroxyquinoline-8-carbonitrile is a solid, likely crystalline, compound with a molecular formula of $C_{10}H_6N_2O$ and a molecular weight of approximately 170.17 g/mol .[1][2] The structure features a quinoline core, which is a bicyclic aromatic system composed of a benzene ring fused to a pyridine ring. A hydroxyl (-OH) group is substituted at the 5-position, and a nitrile (-CN) group is at the 8-position.

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The presence of the hydroxyl group and the nitrogen atom in the quinoline ring system makes **5-Hydroxyquinoline-8-carbonitrile** a potential bidentate chelating agent, capable of forming stable complexes with various metal ions.[3] This characteristic is a hallmark of the 8-hydroxyquinoline family and is central to many of its biological and material applications.[4][5] The nitrile group is a versatile functional group that can participate in various chemical transformations, serving as a precursor to amines, carboxylic acids, or tetrazoles, thus offering a gateway to a diverse library of derivatives.

Table 1: Physicochemical Properties of **5-Hydroxyquinoline-8-carbonitrile**

Property	Value	Source(s)
CAS Number	936345-80-1	[1]
Molecular Formula	$C_{10}H_6N_2O$	[1][2]
Molecular Weight	170.17 g/mol	[1]
Physical Form	Solid	
SMILES String	N#CC1=CC=C(O)C2=CC=CN=C21	
InChI Key	WKAGWFVSIHNGOK-UHFFFAOYSA-N	

Note: Experimental data such as melting point, boiling point, and solubility for this specific compound are not widely available in published literature. It is recommended to store the compound in a dry environment at 2-8°C.[1]

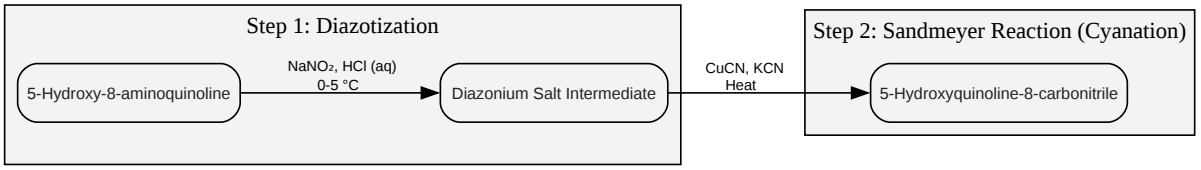
Synthesis and Characterization: A Proposed Pathway

While specific, validated synthesis protocols for **5-Hydroxyquinoline-8-carbonitrile** are not readily found in peer-reviewed literature, a plausible synthetic route can be devised based on established quinoline chemistry. A common strategy for introducing a nitrile group to an aromatic ring is through the Sandmeyer reaction, starting from an amino group.

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A potential precursor for this synthesis is 5-hydroxy-8-aminoquinoline. The synthesis could proceed via diazotization of the amino group, followed by cyanation.

Proposed Synthetic Workflow:



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Caption: Proposed two-step synthesis of **5-Hydroxyquinoline-8-carbonitrile**.

Detailed Experimental Protocol (Hypothetical)

Step 1: Diazotization of 5-Hydroxy-8-aminoquinoline

- Dissolve 5-hydroxy-8-aminoquinoline in a suitable acidic solution (e.g., dilute hydrochloric acid) in a reaction vessel cooled to 0-5°C using an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite ($NaNO_2$) dropwise to the reaction mixture while maintaining the temperature below 5°C.
- Stir the mixture for a short period (e.g., 30 minutes) at this temperature to ensure the complete formation of the diazonium salt. The resulting diazonium salt solution should be used immediately in the next step.

Step 2: Sandmeyer Reaction for Cyanation

- In a separate flask, prepare a solution of copper(I) cyanide (CuCN) and potassium cyanide (KCN) in water. This solution should be heated to a moderate temperature (e.g., 60-80°C).
- Slowly add the cold diazonium salt solution from Step 1 to the heated cyanide solution. Vigorous nitrogen gas evolution is expected.

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- After the addition is complete, continue heating the reaction mixture for a specified time to ensure the reaction goes to completion.
- Cool the mixture to room temperature and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude **5-Hydroxyquinoline-8-carbonitrile** by column chromatography or recrystallization.

Characterization:

The identity and purity of the synthesized compound would be confirmed using standard analytical techniques:

- NMR Spectroscopy (^{1}H and ^{13}C): To elucidate the molecular structure.
- Mass Spectrometry: To confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the hydroxyl (-OH) and nitrile (-C≡N) stretches.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final product.

Potential Applications and Research Directions

The 8-hydroxyquinoline scaffold is a "privileged structure" in medicinal chemistry, known for a wide array of biological activities.[4] These activities often stem from its ability to chelate metal ions that are essential for the function of various enzymes. The introduction of a cyano group at the 8-position and a hydroxyl group at the 5-position could modulate these properties and introduce new therapeutic possibilities.

Anticancer Drug Development

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Many 8-hydroxyquinoline derivatives have demonstrated potent anticancer activity.[6][7] This is often attributed to their ability to disrupt metal homeostasis within cancer cells. **5-Hydroxyquinoline-8-carbonitrile** could be investigated as a novel anticancer agent. The nitrile group could also serve as a handle for further derivatization to improve potency and selectivity.

Neuroprotective Agents

The chelation of metal ions, particularly iron and copper, is a key strategy in the development of therapeutics for neurodegenerative diseases like Alzheimer's and Parkinson's disease.[6] 8-Hydroxyquinoline derivatives have been studied for their potential to mitigate metal-induced oxidative stress in the brain.[6] The specific substitution pattern of **5-Hydroxyquinoline-8-carbonitrile** may offer a unique chelation profile that could be beneficial in this context.

Antimicrobial and Antiviral Agents

The 8-hydroxyquinoline core is present in several antimicrobial and antifungal agents.[5][8] These compounds can inhibit microbial growth by sequestering essential metal ions.[5] **5-Hydroxyquinoline-8-carbonitrile** could be screened for its activity against a panel of pathogenic bacteria, fungi, and viruses.

Materials Science

8-Hydroxyquinoline derivatives, particularly their metal complexes, are known for their fluorescent properties and have been used in the development of organic light-emitting diodes (OLEDs) and fluorescent chemosensors for metal ion detection.[3][4] The electronic properties of **5-Hydroxyquinoline-8-carbonitrile** and its metal complexes could be explored for applications in materials science.

Safety and Handling

Based on available supplier information, **5-Hydroxyquinoline-8-carbonitrile** is classified as a hazardous substance. It is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[1][2]

Precautionary Measures:

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- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

5-Hydroxyquinoline-8-carbonitrile is a promising but underexplored molecule. Its structural features suggest a high potential for applications in drug discovery and materials science. While detailed experimental data for this specific compound is scarce, this guide provides a solid foundation for researchers interested in its synthesis, characterization, and evaluation for various applications. The proposed synthetic route offers a starting point for its preparation, and the outlined potential applications highlight promising avenues for future research. As with any novel chemical entity, thorough characterization and careful handling are paramount.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Hydroxyquinoline-8-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1497425/docs#an-in-depth-technical-guide-to-5-hydroxyquinoline-8-carbonitrile]

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